

Fumaric Acid Solubility Enhancement: Technical Support Center

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Compound of Interest

Compound Name: 2-Butenedioic acid

Cat. No.: B3422593

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This resource provides researchers, scientists, and drug development professionals with practical guidance on improving the solubility of fumaric acid in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: Why is fumaric acid's solubility in water so low?

A1: Fumaric acid has low aqueous solubility primarily due to its crystalline structure and strong intermolecular hydrogen bonding. At 25°C, its solubility in water is only about 0.63 to 0.7 grams per 100 mL.^[1] The trans-isomer configuration of fumaric acid allows for the formation of long, stable hydrogen-bonded chains, which are less soluble compared to its cis-isomer, maleic acid, which tends to form soluble dimers.

Q2: What is the most straightforward method to increase the solubility of fumaric acid?

A2: Increasing the temperature of the aqueous solution is one of the simplest methods. Heating the water to between 40–60°C significantly enhances the dissolution rate by increasing molecular motion.^[1] Additionally, adjusting the pH of the solution is a highly effective strategy.

Q3: How does pH affect the solubility of fumaric acid?

A3: Fumaric acid is a dicarboxylic acid, and its solubility is highly dependent on pH. As the pH of the solution increases, the carboxylic acid groups deprotonate to form fumarate salts (sodium hydrogen fumarate and sodium fumarate), which are significantly more polar and,

therefore, more soluble in water.[2][3] The concentration of the undissociated, less soluble form of fumaric acid is higher at a lower pH.[4]

Q4: Can co-solvents be used to improve fumaric acid solubility?

A4: Yes, co-solvents can enhance the solubility of fumaric acid. Hydro-alcoholic solutions, for instance, have been shown to increase its solubility. In a 16% hydro-alcoholic solution, the solubility of fumaric acid can reach 7.1 g/L, compared to 5.3 g/L in pure water. Ethanol is another organic solvent in which fumaric acid is readily soluble.

Q5: Is salt formation a viable strategy for enhancing the solubility of fumaric acid?

A5: While fumaric acid itself has low solubility, forming salts of a drug candidate with fumaric acid (creating a fumarate salt) can be an effective strategy to improve the drug's overall physicochemical properties, including solubility and stability. This is a common practice in drug development. For fumaric acid itself, increasing the pH effectively converts it into its more soluble salt forms.

Troubleshooting Guide

Issue / Observation	Potential Cause	Recommended Solution & Action Steps
Fumaric acid powder is clumping and not dispersing in the solution.	Adding the powder too quickly or insufficient agitation.	Add the fumaric acid powder slowly to the solvent while continuously stirring. Ensure the agitation is vigorous enough to create a vortex, which will help disperse the particles effectively.
Precipitate forms unexpectedly when cooling a previously clear solution.	The solution was supersaturated at a higher temperature, and the solubility limit was exceeded upon cooling.	Reheat the solution to redissolve the precipitate and then cool it at a slower, controlled rate. Consider if the final concentration is too high for the target temperature and dilute if necessary.
Inconsistent solubility results between experimental batches.	Variations in pH, temperature, or purity of reagents.	Standardize and precisely control all experimental parameters. Calibrate your pH meter before each use, use a temperature-controlled water bath, and ensure the purity of the fumaric acid and solvents.
A scum forms on the surface of the solution, especially in instant beverage mixes.	Incomplete dissolution of very fine fumaric acid particles.	The use of an alkali, such as anhydrous disodium phosphate, can help neutralize the finest particles, forming a more soluble alkali fumarate. Additionally, incorporating a wetting agent can be beneficial.
The pH of the final solution is lower than anticipated, affecting other components.	Fumaric acid is an acidulant and will lower the pH of the solution.	Pre-buffer the aqueous solution to the desired final pH before adding the fumaric acid. Alternatively, titrate the solution

with a suitable base (e.g., NaOH) after the addition of fumaric acid to adjust the pH to the target level.

Data Presentation

Table 1: Solubility of Fumaric Acid in Various Solvents at 25°C

Solvent	Solubility (g/100 mL)
Water	0.70
Acetone	1.72
Diethyl Ether	1.01
Benzene	0.003
Chloroform	0.02
Carbon Tetrachloride	0.027

Table 2: Effect of Temperature on Fumaric Acid Solubility in Water

Temperature (°C)	Solubility (g/100 cc)
10 - 20	0.2 - 0.5
25	~0.63
50	1.6
80	5.25

Table 3: Impact of Hydro-alcoholic Solutions on Fumaric Acid Solubility

Solution	Solubility (g/L)
Pure Water	5.3
12% Hydro-alcoholic Solution	6.4
16% Hydro-alcoholic Solution	7.1

Experimental Protocols

Protocol 1: Solubility Enhancement by pH Adjustment

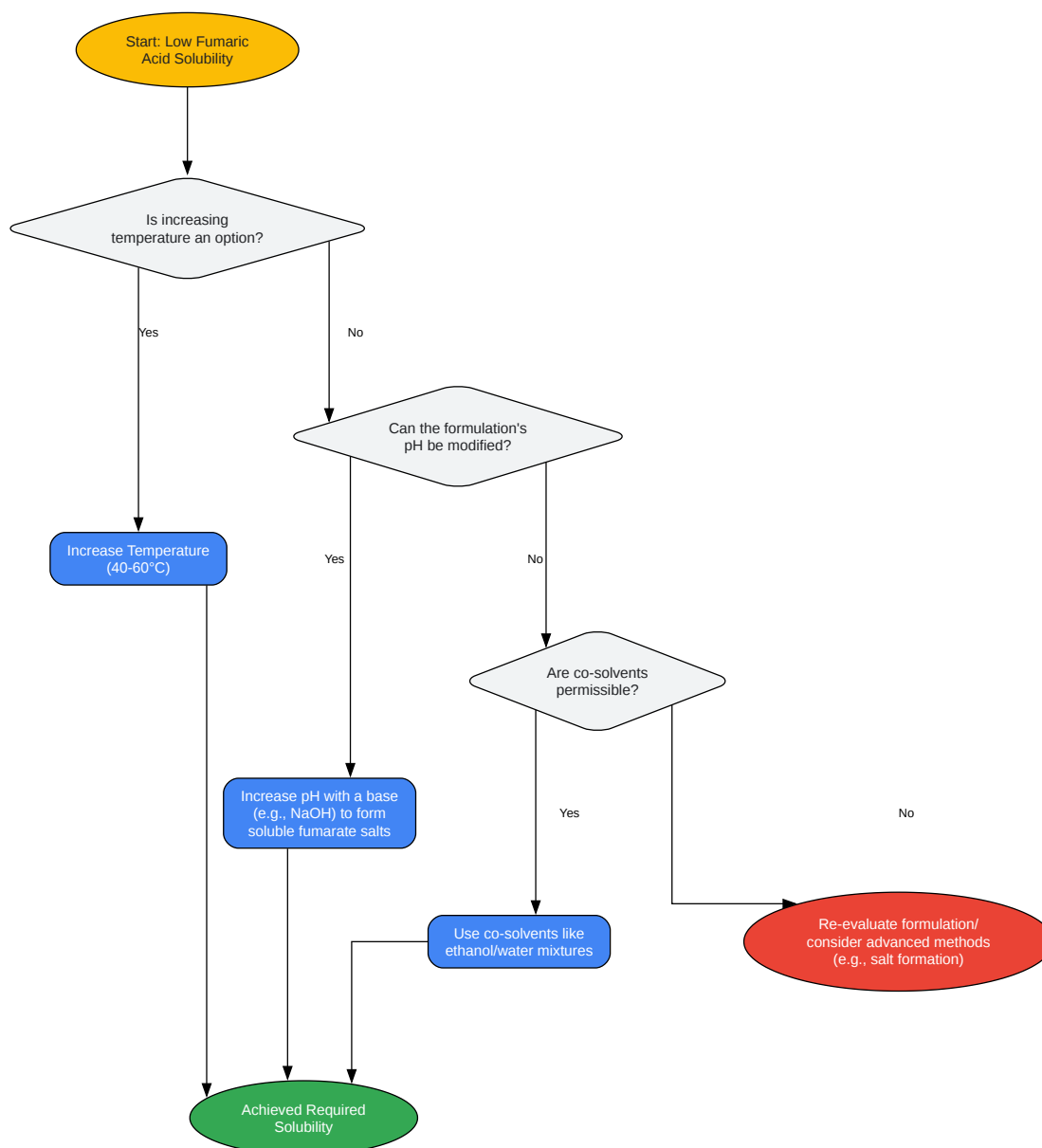
- **Preparation of Fumaric Acid Slurry:** Prepare a slurry of fumaric acid in deionized water at a concentration slightly above the expected solubility limit at the target pH.
- **pH Titration:** While continuously monitoring with a calibrated pH meter and stirring vigorously, slowly add a 1N sodium hydroxide (NaOH) solution dropwise.
- **Observation:** Observe the dissolution of the fumaric acid as the pH increases. The solid will begin to dissolve as it converts to its more soluble fumarate salt forms.
- **Equilibration:** Continue adding NaOH until all the solid has dissolved and the target pH is reached and stable.
- **Quantification (Optional):** To determine the exact solubility at a specific pH, prepare saturated solutions at that pH, allow them to equilibrate, filter out any undissolved solid, and analyze the filtrate concentration using a suitable analytical method like HPLC.

Protocol 2: Co-solvency Method Using Ethanol-Water Mixtures

- **Solvent Preparation:** Prepare a series of ethanol-water mixtures at different volume/volume percentages (e.g., 10%, 20%, 30% ethanol in water).
- **Equilibrium Solubility Determination:** Add an excess amount of fumaric acid to a known volume of each co-solvent mixture in separate sealed flasks.

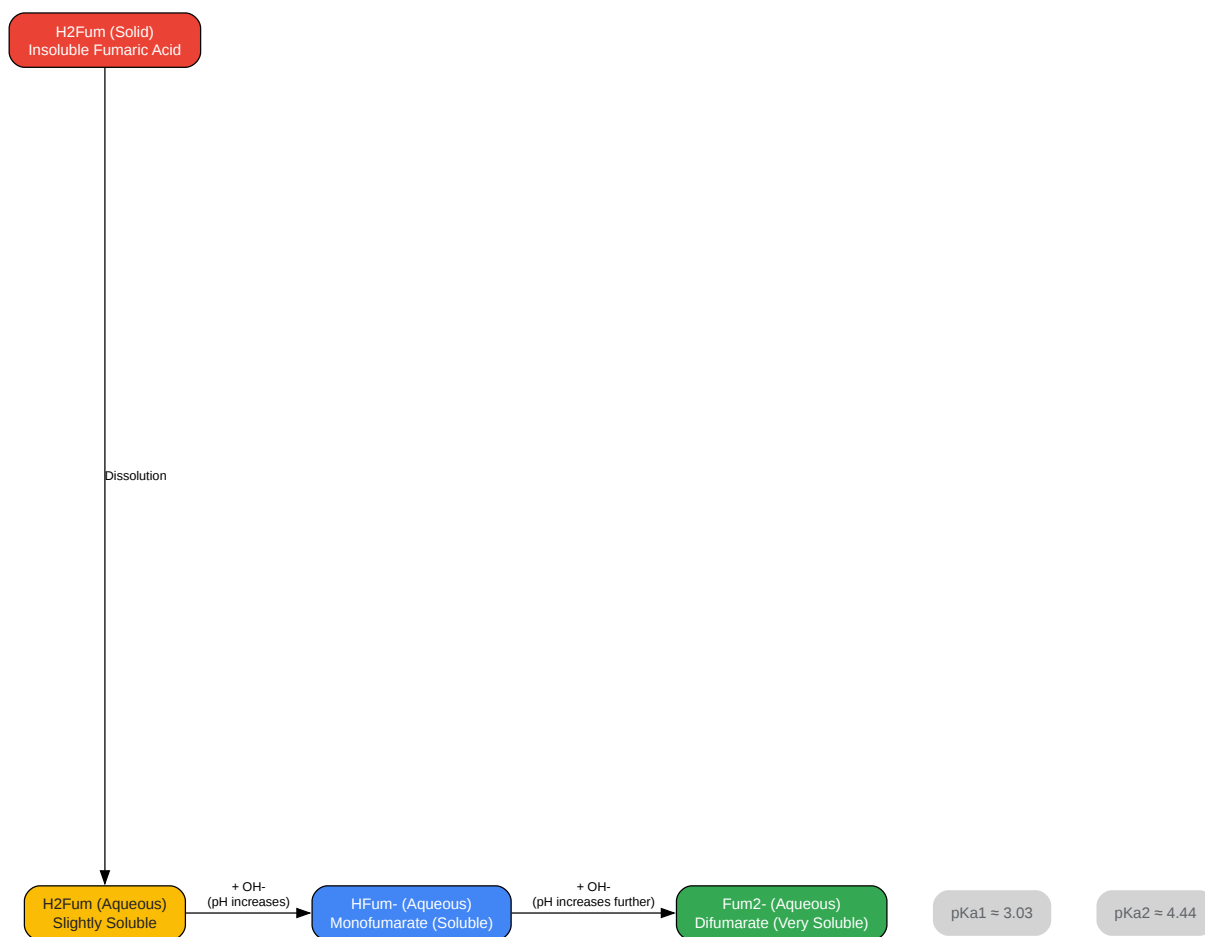
- **Agitation and Equilibration:** Agitate the flasks at a constant temperature (e.g., 25°C) using a shaker bath for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Collection and Analysis:** After equilibration, allow the flasks to stand for any undissolved solids to settle. Carefully withdraw a sample from the supernatant, filter it through a 0.45 µm filter to remove any particulate matter, and dilute as necessary.
- **Concentration Measurement:** Analyze the concentration of fumaric acid in the diluted filtrate using a validated analytical technique such as UV-Vis spectrophotometry or HPLC.

Visualizations



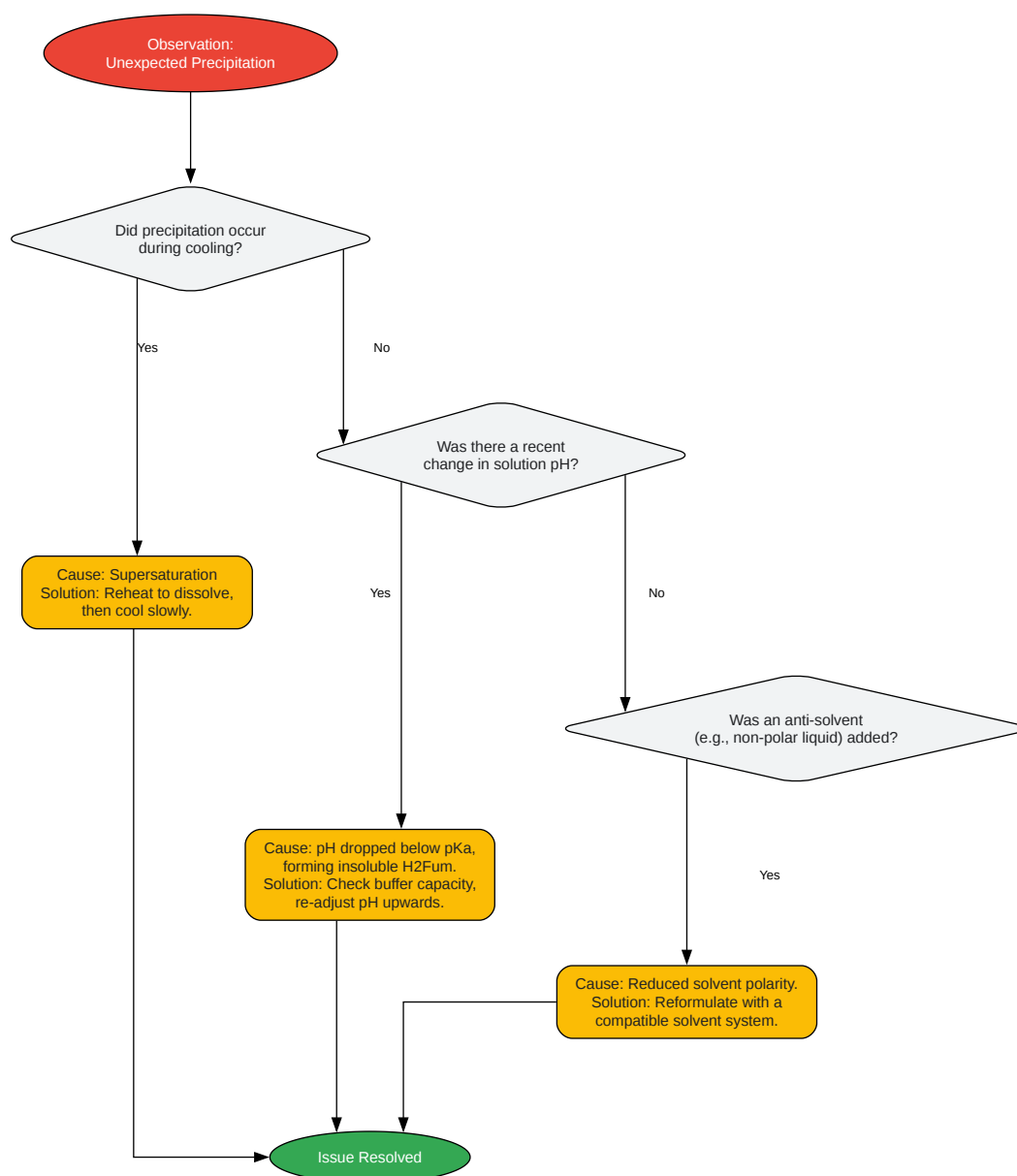
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Caption: Workflow for selecting a solubility enhancement method.



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Caption: Effect of increasing pH on fumaric acid species and solubility.



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Caption: Troubleshooting decision tree for unexpected precipitation.

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